

Measuring Intracellular Hydrogen Peroxide with HKPerox-2: Application Notes and Protocols

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This document provides detailed application notes and protocols for the use of HKPerox-2, a highly sensitive and selective fluorescent probe for the detection of hydrogen peroxide (H_2O_2) in living cells. These guidelines are intended to assist researchers in accurately measuring intracellular H_2O_2 levels, a key reactive oxygen species (ROS) implicated in a variety of physiological and pathological processes.

Introduction to HKPerox-2

HKPerox-2 is a green fluorescent probe designed for the specific detection of H_2O_2 in biological systems. Its mechanism of action is based on a tandem Payne/Dakin reaction, which provides excellent selectivity for H_2O_2 over other reactive oxygen and nitrogen species (ROS/RNS)[1]. This high selectivity is crucial for accurately attributing fluorescence changes to H_2O_2 levels within the complex cellular environment. The probe is cell-permeable and exhibits a robust fluorescent response upon reaction with H_2O_2 , making it a valuable tool for applications in cell biology, drug discovery, and oxidative stress research.

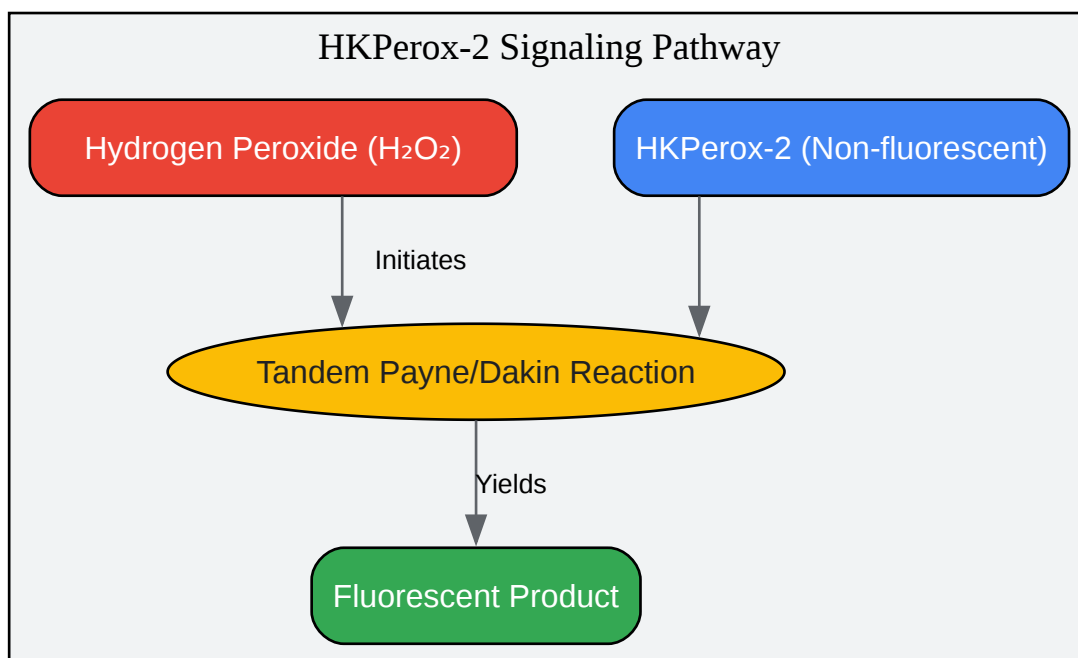
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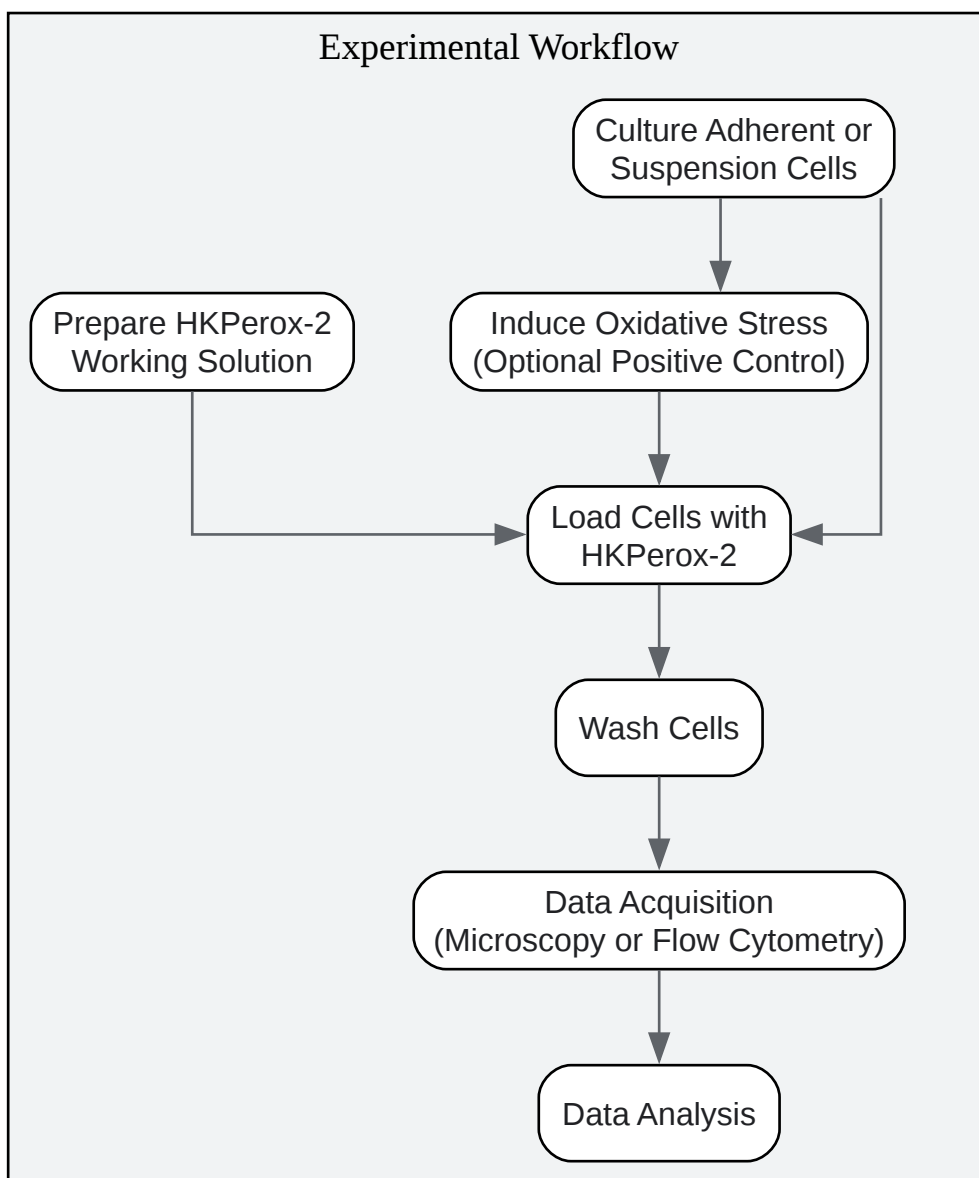
The following table summarizes the key quantitative specifications of the HKPerox-2 probe.

Property	Value	Reference
Maximum Excitation Wavelength	520 nm	[2][3]
Maximum Emission Wavelength	543 nm	[2][3]
Molecular Formula	C ₃₂ H ₂₃ NO ₁₀	[3]
Molecular Weight	581.53 g/mol	[3]
Selectivity	>30-fold for H ₂ O ₂ over other ROS/RNS	[1]
Observed Rate Constant (k _{obs})	2.0 x 10 ⁻² s ⁻¹ (with 100 μM H ₂ O ₂)	[1]
Recommended Solvent	Dimethylformamide (DMF)	[1]

Signaling Pathway and Experimental Workflow

The detection of hydrogen peroxide by HKPerox-2 involves a specific chemical reaction that transforms the non-fluorescent probe into a highly fluorescent product. The overall experimental workflow for using HKPerox-2 to measure intracellular H₂O₂ is outlined below.





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